

# An In-Depth Technical Guide to 4-Methoxybutanal: Discovery, Synthesis, and Applications

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## Compound of Interest

Compound Name: 4-Methoxybutanal

Cat. No.: B3115671

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **4-Methoxybutanal** (CAS No. 21071-24-9), a versatile aliphatic aldehyde. While the definitive initial discovery of this compound is not prominently documented in readily available historical literature, this guide reconstructs its likely historical synthetic context based on the development of alkoxy aldehyde synthesis. It details the modern, industrially relevant synthetic routes, including the hydroformylation of allyl methyl ether, oxidation of 4-methoxy-1-butanol, and ozonolysis of 4-methoxy-1-butene, complete with detailed experimental protocols and mechanistic insights. The guide further explores the applications of **4-Methoxybutanal** as a valuable building block in organic synthesis and its role in the flavor and fragrance industry. Safety, handling, and spectroscopic data are also presented to provide a complete technical profile for researchers and drug development professionals.

## Introduction and Chemical Profile

**4-Methoxybutanal**, also known as 4-methoxybutyraldehyde, is an organic compound with the chemical formula  $C_5H_{10}O_2$ .<sup>[1][2]</sup> It possesses a terminal aldehyde functional group and a methoxy group at the 4-position of the butane chain. This bifunctional nature makes it a useful intermediate in organic synthesis.<sup>[3]</sup>

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	21071-24-9	[1]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub>	[1]
Molecular Weight	102.13 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	68-70 °C at 60 Torr	[2]
IUPAC Name	4-methoxybutanal	[1]
Synonyms	4-Methoxybutyraldehyde, Butanal, 4-methoxy-	[1][2]

## Historical Context and Discovery

Pinpointing the exact moment of the first synthesis and characterization of **4-Methoxybutanal** is challenging based on currently accessible records. Its discovery was likely an incremental step within the broader exploration of alkoxy aldehydes in the mid-20th century, rather than a landmark discovery documented in a singular, seminal publication. The synthesis of related alkoxy aldehydes is noted in various historical chemical literature, such as in Justus Liebig's *Annalen der Chemie*, a prominent journal for organic chemistry.[4][5] The development of general synthetic methods for aldehydes and ethers during this period would have enabled the creation of **4-Methoxybutanal**.

Key advancements that paved the way for its synthesis include:

- **Williamson Ether Synthesis (1850s):** While not a direct synthesis of the aldehyde, this method for forming ethers was a foundational step in creating the methoxy group present in the molecule.
- **Advancements in Oxidation Chemistry (Early to Mid-20th Century):** The development of selective oxidizing agents allowed for the conversion of primary alcohols to aldehydes without over-oxidation to carboxylic acids, a crucial step in one of the primary synthetic routes to **4-Methoxybutanal**.

- Hydroformylation (1930s): The discovery of the oxo process, which adds a formyl group and a hydrogen atom to an alkene, provided a direct pathway to aldehydes from unsaturated precursors.

While the specific researchers who first synthesized **4-Methoxybutanal** are not clearly documented, the work of chemists like Pudovik and Arbuzov in the field of organophosphorus chemistry and the broader study of electrophilic additions to alkenes contributed to the chemical knowledge base that would have made its synthesis conceivable.<sup>[6][7][8][9]</sup>

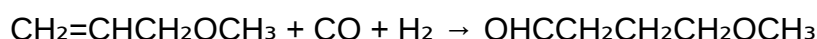
## Synthetic Methodologies

Several viable synthetic routes exist for the preparation of **4-Methoxybutanal**. The choice of method often depends on the availability of starting materials, desired scale, and economic feasibility.

### Hydroformylation of Allyl Methyl Ether

This is a prominent industrial method for the synthesis of linear aldehydes. The reaction involves the addition of carbon monoxide and hydrogen (synthesis gas) to an alkene, in this case, allyl methyl ether, in the presence of a catalyst.

Reaction:



Causality Behind Experimental Choices:

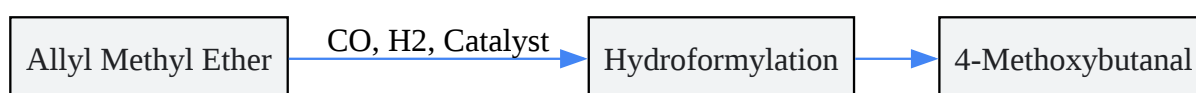
- Catalyst: Rhodium-based catalysts, often with phosphine ligands, are typically used to favor the formation of the linear aldehyde over its branched isomer. The choice of ligand is crucial for controlling regioselectivity.
- Reaction Conditions: The reaction is typically carried out at elevated pressure and temperature to ensure sufficient gas solubility and reaction rates.

Experimental Protocol:

- A high-pressure autoclave is charged with allyl methyl ether and a rhodium-based catalyst (e.g.,  $\text{Rh}(\text{CO})_2(\text{acac})$  with a phosphine ligand) in a suitable solvent like toluene.

- The autoclave is sealed and purged with nitrogen, followed by pressurization with a 1:1 mixture of carbon monoxide and hydrogen.
- The reaction mixture is heated to the desired temperature (e.g., 80-120 °C) and stirred vigorously.
- The reaction progress is monitored by gas chromatography.
- Upon completion, the autoclave is cooled, and the excess pressure is carefully released.
- The product is isolated by distillation under reduced pressure.

Logical Relationship Diagram:



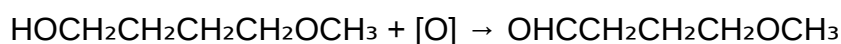
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Caption: Hydroformylation of Allyl Methyl Ether.

## Oxidation of 4-Methoxy-1-butanol

The selective oxidation of the primary alcohol, 4-methoxy-1-butanol, offers a direct route to **4-Methoxybutanal**.

Reaction:



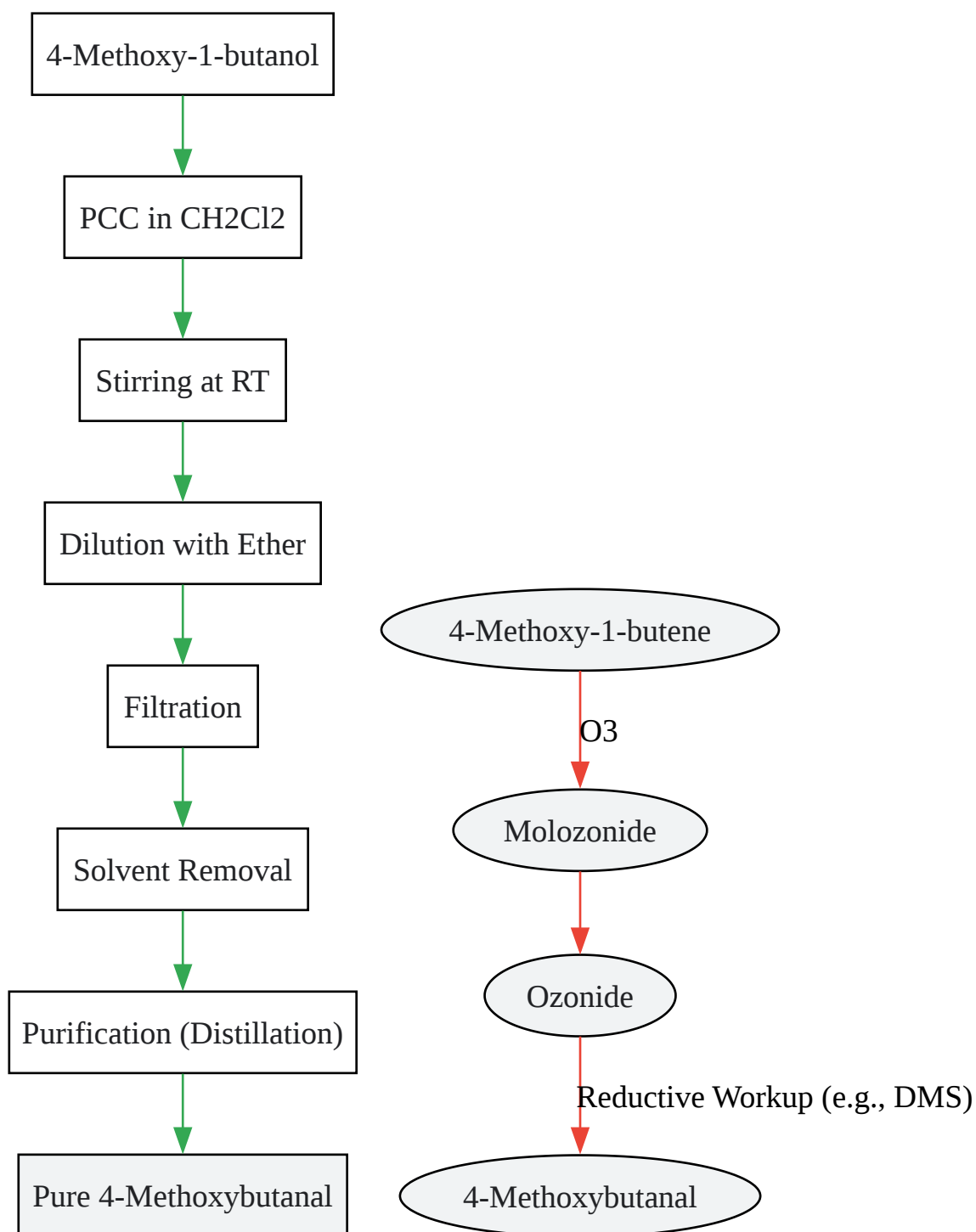
Causality Behind Experimental Choices:

- **Oxidizing Agent:** A mild oxidizing agent is required to prevent over-oxidation to the carboxylic acid. Pyridinium chlorochromate (PCC) or Dess-Martin periodinane are common laboratory-scale reagents for this transformation. For industrial applications, catalytic aerobic oxidation might be employed.

Experimental Protocol (Laboratory Scale using PCC):

- Pyridinium chlorochromate (PCC) is suspended in a chlorinated solvent such as dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- A solution of 4-methoxy-1-butanol in dichloromethane is added to the suspension in one portion.
- The reaction mixture is stirred at room temperature for several hours, and the progress is monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is diluted with diethyl ether and filtered through a pad of silica gel to remove the chromium salts.
- The solvent is removed under reduced pressure, and the crude product is purified by distillation.

Experimental Workflow Diagram:



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Caption: Ozonolysis of 4-Methoxy-1-butene.

## Applications

**4-Methoxybutanal**'s bifunctional nature makes it a valuable molecule in various chemical industries.

## Flavor and Fragrance Industry

Aldehydes are a significant class of compounds used in perfumery and flavorings. [10][11][12] While specific formulations are often proprietary, **4-Methoxybutanal** can contribute to green, fresh, and slightly sweet notes in fragrance compositions. Its methoxy group can impart a subtle ethereal and creamy character. In flavors, it can be used in trace amounts to enhance fruity and sweet profiles. [13][14]

## Organic Synthesis Building Block

**4-Methoxybutanal** is a useful C4 building block in organic synthesis. [3][15] The aldehyde group can undergo a wide range of reactions, including:

- Grignard Reactions: Reaction with Grignard reagents (R-MgX) yields secondary alcohols. [1][16][17][18][19]\* Wittig Reaction: Conversion of the aldehyde to an alkene.
- Reductive Amination: Formation of amines.
- Aldol Condensation: Carbon-carbon bond formation with other carbonyl compounds. [20][21][22] The methoxy group is generally stable under these conditions, allowing for selective manipulation of the aldehyde functionality. This makes **4-Methoxybutanal** a precursor for various more complex molecules, potentially including pharmaceutical intermediates. [23][24][25][26]

## Safety and Handling

**4-Methoxybutanal** is a flammable liquid and should be handled with appropriate safety precautions. [27] It can cause skin and eye irritation. [27] It is recommended to handle this compound in a well-ventilated fume hood and to wear personal protective equipment, including gloves and safety glasses.

## Spectroscopic Data

- $^1\text{H}$  NMR: The proton NMR spectrum would be expected to show characteristic signals for the aldehyde proton (CHO) around 9.7 ppm, the methoxy group ( $\text{OCH}_3$ ) around 3.3 ppm, and

the methylene groups ( $\text{CH}_2$ ) in the aliphatic chain.

- $^{13}\text{C}$  NMR: The carbon NMR spectrum would show a signal for the carbonyl carbon around 200 ppm, the methoxy carbon around 59 ppm, and signals for the other carbons in the aliphatic chain.
- IR Spectroscopy: The infrared spectrum would exhibit a strong absorption band around  $1725\text{ cm}^{-1}$  corresponding to the  $\text{C}=\text{O}$  stretch of the aldehyde and  $\text{C}-\text{O}$  stretching vibrations for the ether linkage.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to its molecular weight.

## Conclusion

**4-Methoxybutanal**, while not having a celebrated history of discovery, is a valuable and versatile chemical compound. Its synthesis is achievable through several established industrial and laboratory methods, each with its own advantages. Its utility as a building block in organic synthesis and its potential applications in the flavor and fragrance industry underscore its importance. This guide has provided a comprehensive technical overview to aid researchers and professionals in understanding and utilizing this compound.

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